

An In-depth Technical Guide to N-(2-Hydroxypropyl)ethylenediamine and its Derivatives

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Compound of Interest

Compound Name: *N-(2-Hydroxypropyl)ethylenediamine*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-Hydroxypropyl)ethylenediamine and its derivatives represent a versatile class of compounds with a wide array of applications spanning industrial processes to advanced biomedical research. The presence of hydroxyl and amine functionalities imparts unique chemical properties, including chelating abilities, reactivity for polymerization, and the capacity for diverse chemical modifications. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **N-(2-Hydroxypropyl)ethylenediamine** and its key derivatives, with a particular focus on their relevance to drug development.

Core Compound and Key Derivatives: Properties and Synthesis

N-(2-Hydroxypropyl)ethylenediamine serves as a foundational building block for a range of more complex molecules. Its derivatives, particularly those with multiple hydroxypropyl groups, have garnered significant attention for their utility in various scientific fields.

N-(2-Hydroxypropyl)ethylenediamine

This is the simplest derivative, characterized by a single 2-hydroxypropyl group attached to an ethylenediamine backbone. It is a colorless to pale yellow, hygroscopic liquid soluble in water and many organic solvents.^[1] Its basic nature, owing to the amine groups, allows it to participate in nucleophilic substitution and complexation reactions.^[1]

N,N'-Bis(2-hydroxypropyl)ethylenediamine

This derivative features two 2-hydroxypropyl groups, one on each nitrogen atom of the ethylenediamine core. It is a key intermediate in the synthesis of more substituted derivatives.

N,N,N'-Tris(2-hydroxypropyl)ethylenediamine

Possessing three 2-hydroxypropyl groups, this compound is another important intermediate and derivative with applications in polymer chemistry.

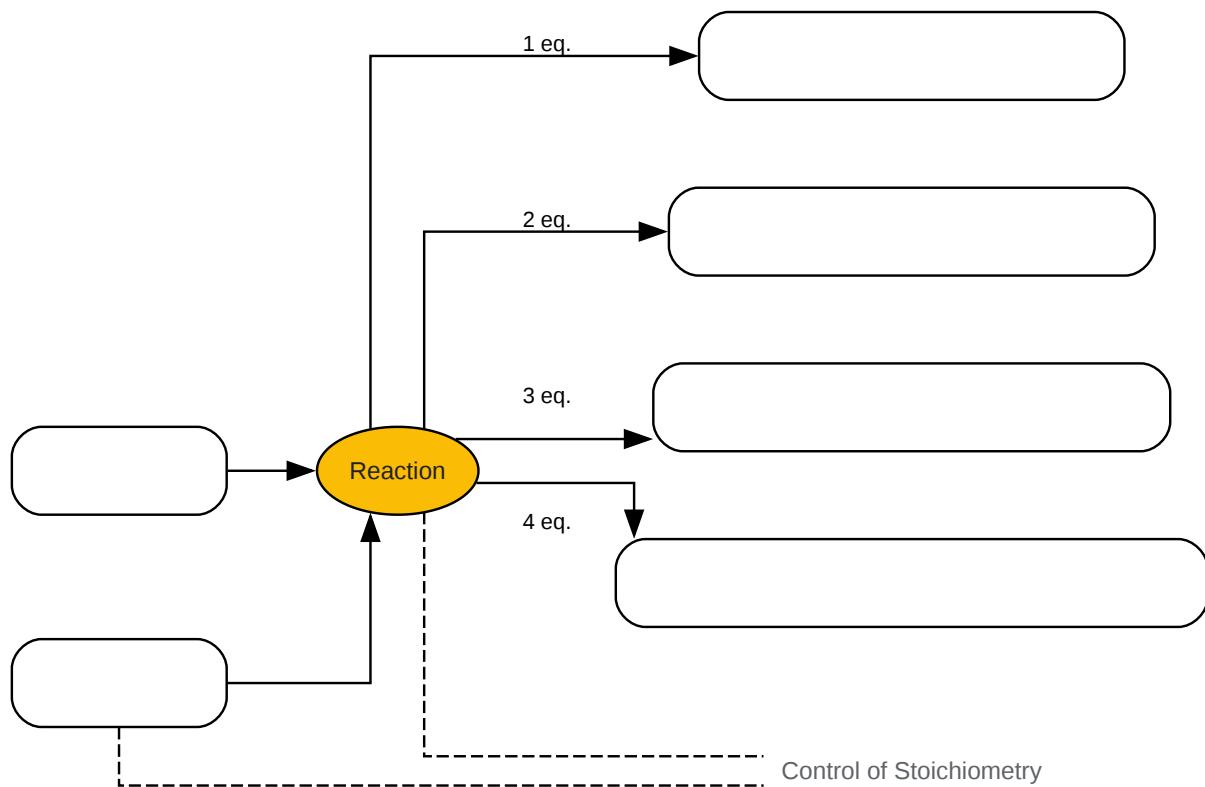
N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine (Quadrol®)

As a polyfunctional amine with four hydroxypropyl groups, N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine, commonly known as Quadrol, is a widely studied and utilized derivative.^{[2][3]} It is a colorless to pale yellow viscous liquid or solid that is highly soluble in water.^{[2][3]} Its notable properties include its use as a biological buffer, a chelating agent, and a cross-linking agent in the production of polymers like polyurethanes.^{[4][5]}

Synthesis of N-(2-Hydroxypropyl)ethylenediamine and its Derivatives

The primary method for synthesizing **N-(2-Hydroxypropyl)ethylenediamine** and its more substituted derivatives is the ring-opening addition reaction of propylene oxide with ethylenediamine.^{[1][6]} The degree of substitution can be controlled by the stoichiometry of the reactants and the reaction conditions.

General Synthesis Workflow



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Caption: General synthesis of derivatives.

Experimental Protocols

Synthesis of N,N,N'-Tris(2-hydroxypropyl)ethylenediamine

A detailed protocol for the synthesis of N,N,N'-tris(2-hydroxypropyl)ethylenediamine has been reported as follows:

- Reactants: N,N'-bis(2-hydroxypropyl)ethylenediamine (55 g, 0.3 mol) and propylene oxide (181.6 g, 0.3 mol).^[2]
- Solvent: A mixture of absolute ethanol (25 mL), methanol (50 mL), and distilled water (50 mL).^[2]

- Procedure: Propylene oxide in absolute ethanol is added dropwise over 4.5 hours to a solution of N,N'-bis(2-hydroxypropyl)ethylenediamine in the solvent mixture at 80°C. The reaction mixture is then cooled and concentrated. The resulting suspension is dissolved in ether and dried over anhydrous sodium sulfate. Unreacted starting material is removed by filtration.[2]
- Purification: The ether is removed from the filtrate to yield a viscous liquid, which is then purified by fractional distillation.[2]
- Yield and Characterization: The reported yield is 55%, with a boiling point of 140°C at 0.15 mm Hg. Characterization was performed using IR and NMR spectroscopy.[2]

Parameter	Value
Yield	55%
Boiling Point	140°C @ 0.15 mm Hg
IR (neat)	3350 cm ⁻¹ (broad OH)
¹ H NMR (CDCl ₃)	δ 3.8 (broad m, 3H), 2.5 (broad m, 10H), 1.1 (d, 9H)

Synthesis of N,N'-Bis(2-hydroxylbenzyl)-1,2-ethanediamine Derivatives

A series of N,N'-Bis(2-hydroxylbenzyl)-1,2-ethanediamine derivatives with antimicrobial activity have been synthesized. The general procedure involves the reaction of a substituted salicylaldehyde with ethylenediamine, followed by reduction.

- General Procedure: A solution of the appropriate substituted salicylaldehyde in methanol is added to a solution of ethylenediamine in methanol. The resulting mixture is stirred, and the Schiff base product is collected by filtration. The Schiff base is then reduced using sodium borohydride in methanol. The final product is purified by recrystallization.

Biological Activities and Applications in Drug Development

Derivatives of **N-(2-Hydroxypropyl)ethylenediamine** have shown promise in various biological applications, from antimicrobial and anticancer agents to components of drug delivery systems.

Antimicrobial Activity

Certain derivatives of **N-(2-Hydroxypropyl)ethylenediamine** have demonstrated significant antimicrobial properties. For instance, halogenated N,N'-Bis(2-hydroxybenzyl)-1,2-ethanediamine derivatives have been shown to be effective against various bacteria.

Compound	Organism	LC ₅₀ (μM)
N,N'-Bis(2-hydroxy-5-bromobenzyl)-1,2-ethanediamine	S. enterica	11.6
P. aeruginosa		86
S. aureus		140
N,N'-Bis(2-hydroxy-5-chlorobenzyl)-1,2-ethanediamine	S. enterica	8.79
P. aeruginosa		138
S. aureus		287

LC₅₀ values represent the concentration required to kill 50% of the bacterial population.

Anticancer Activity of Metal Complexes

Metal complexes of **N-(2-Hydroxypropyl)ethylenediamine** derivatives, particularly Schiff base derivatives, have been investigated for their anticancer potential. For example, copper(II) complexes of N,N,N',N'-tetrakis(2-hydroxyethyl)ethylenediamine have shown cytotoxicity against various human cancer cell lines. One such study demonstrated that a copper(II) complex was active against MCF-7 (breast cancer) cell lines with an IC₅₀ of 23 μg/mL.^[7]

Immunostimulatory and Wound Healing Properties

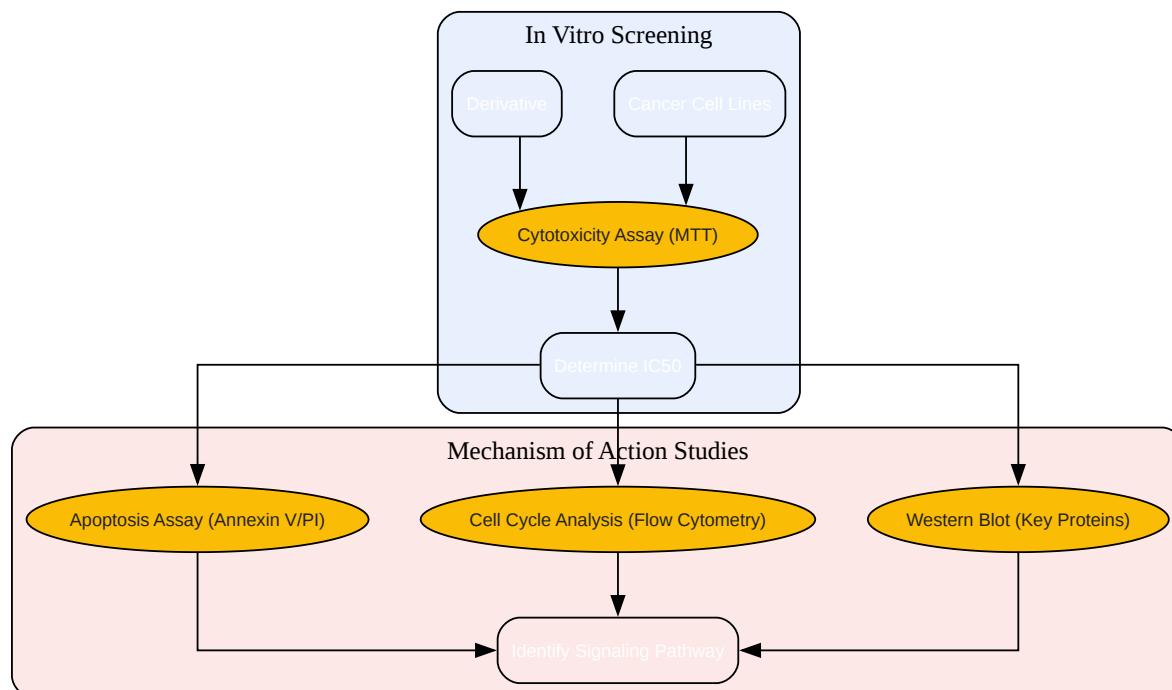
N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine (Quadrol) has been observed to have immunostimulant properties and has been implicated as a potentially useful agent in accelerating wound healing. While the precise signaling pathways are not fully elucidated, it has been shown that Quadrol can stimulate macrophages.

Drug Delivery and Biomedical Materials

The ability of **N-(2-Hydroxypropyl)ethylenediamine** derivatives to be incorporated into polymers makes them valuable in the field of drug delivery and biomedical materials. For instance, N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine is used as a cross-linking agent to create biocompatible hydrogels that can support the growth of neural cells, potentially for applications in tissue engineering and regenerative medicine. It is also a monomer used in the synthesis of shape memory polyurethane foams for various biomedical applications, including actuators for treating ischemic stroke and as vascular stents.[3][6]

Signaling Pathways and Mechanisms of Action

While the detailed signaling pathways for many **N-(2-Hydroxypropyl)ethylenediamine** derivatives are still under investigation, a hypothetical workflow for investigating the mechanism of action of a novel derivative with anticancer activity is presented below.



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